

Reactive Red 24: A Comprehensive Material Safety Data Sheet Analysis

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Compound of Interest

Compound Name: **Reactive Red 24**

Cat. No.: **B1143643**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the material safety data for C.I. **Reactive Red 24** (CAS No: 70210-20-7, 12238-00-5), a single azo class dye.[\[1\]](#) The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development who may handle or encounter this substance in their work.

Core Properties and Identification

Reactive Red 24 is a red powder with no distinct odor.[\[2\]](#) It is used in the textile industry for dyeing cotton and viscose fibers.[\[1\]](#)

Identifier	Value
Chemical Name	2,7-Naphthalenedisulfonic acid, 5-[[4-chloro-6-(methylphenylamino)-1,3,5-triazin-2-yl]amino]-4-hydroxy-3-[(2-sulfophenyl)azo]-, trisodium salt
C.I. Name	Reactive Red 24
CAS Number	70210-20-7, 12238-00-5 [1] [2]
Molecular Formula	C ₂₆ H ₁₇ C ₁ N ₇ Na ₃ O ₁₀ S ₃
Molecular Weight	788.07 g/mol

Physical and Chemical Properties	Value
Physical State	Powder
Color	Red
Odor	Odorless
Solubility in Water	Soluble
Stability	Stable under normal temperatures and pressures

Toxicological and Hazard Data

Quantitative toxicity data for **Reactive Red 24**, such as LD50 and LC50 values, are not readily available in the reviewed literature. However, qualitative assessments indicate potential hazards.

Toxicity Endpoint	Observation
Acute Oral Toxicity	Harmful if swallowed. May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.
Acute Dermal Toxicity	Prolonged or repeated contact may cause skin irritation. May cause an allergic skin reaction.
Acute Inhalation Toxicity	May cause irritation of the respiratory tract.
Eye Irritation	Dust may cause irritation and inflammation.
Sensitization	May cause skin sensitization in sensitive individuals.
Carcinogenicity	Not listed by ACGIH, IARC, NIOSH, NTP, or OSHA.
Mutagenicity	Mutagenicity data has been reported.
Ecotoxicity	No specific data available for Reactive Red 24. Reactive dyes, in general, are noted for their persistence in the environment.

Exposure Controls and Personal Protection

Proper handling and the use of personal protective equipment are crucial to minimize exposure to **Reactive Red 24**.

Control Parameter	Recommendation
Engineering Controls	Use in a well-ventilated area. Process enclosures, local exhaust ventilation, or other engineering controls are recommended to control airborne levels. An eyewash facility and a safety shower should be readily available.
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.
Skin Protection	Wear appropriate protective gloves to prevent skin exposure.
Body Protection	Wear appropriate protective clothing to minimize contact with skin.
Respiratory Protection	Wear an approved respirator when necessary, especially when dust is generated.

Experimental Protocols

Handling and Storage Procedure:

- **Handling:** Avoid contact with eyes, skin, and clothing. Minimize dust generation and accumulation. Wash thoroughly after handling.
- **Storage:** Keep containers tightly closed. Store in a cool, dry place. Preserve in tight and light-resistant containers.

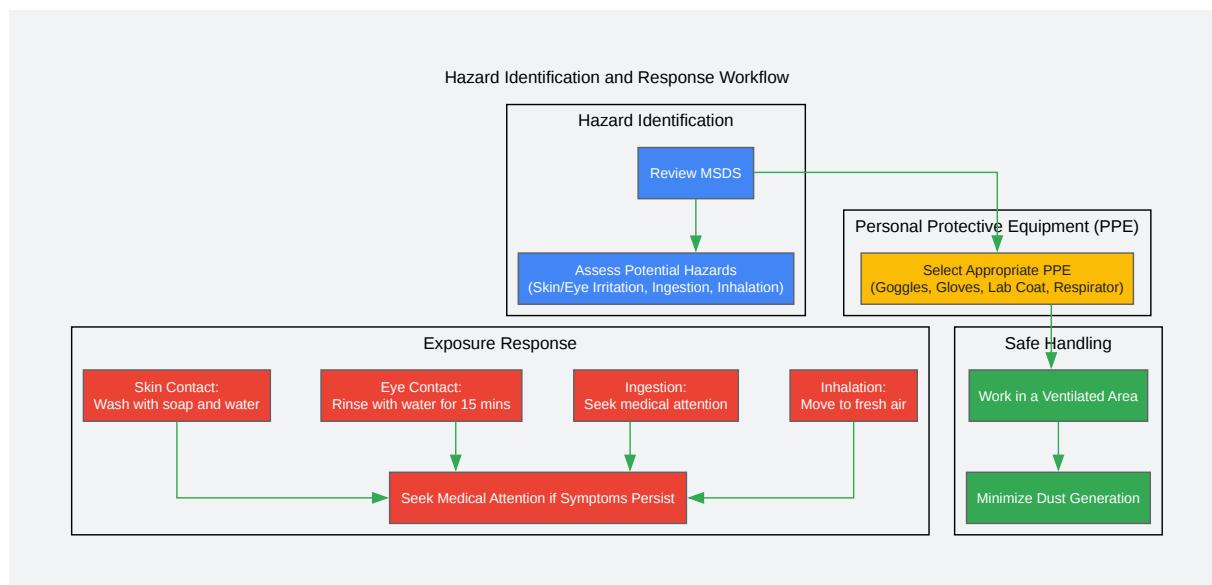
Spill Cleanup Protocol:

- **Evacuate Personnel:** Keep unnecessary personnel away from the spill area.
- **Ventilate Area:** Ensure adequate ventilation.
- **Personal Protective Equipment:** Wear appropriate PPE as outlined in the table above.

- Containment and Cleanup: Vacuum or sweep up the material and place it into a suitable, labeled disposal container. Avoid generating dusty conditions.
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.

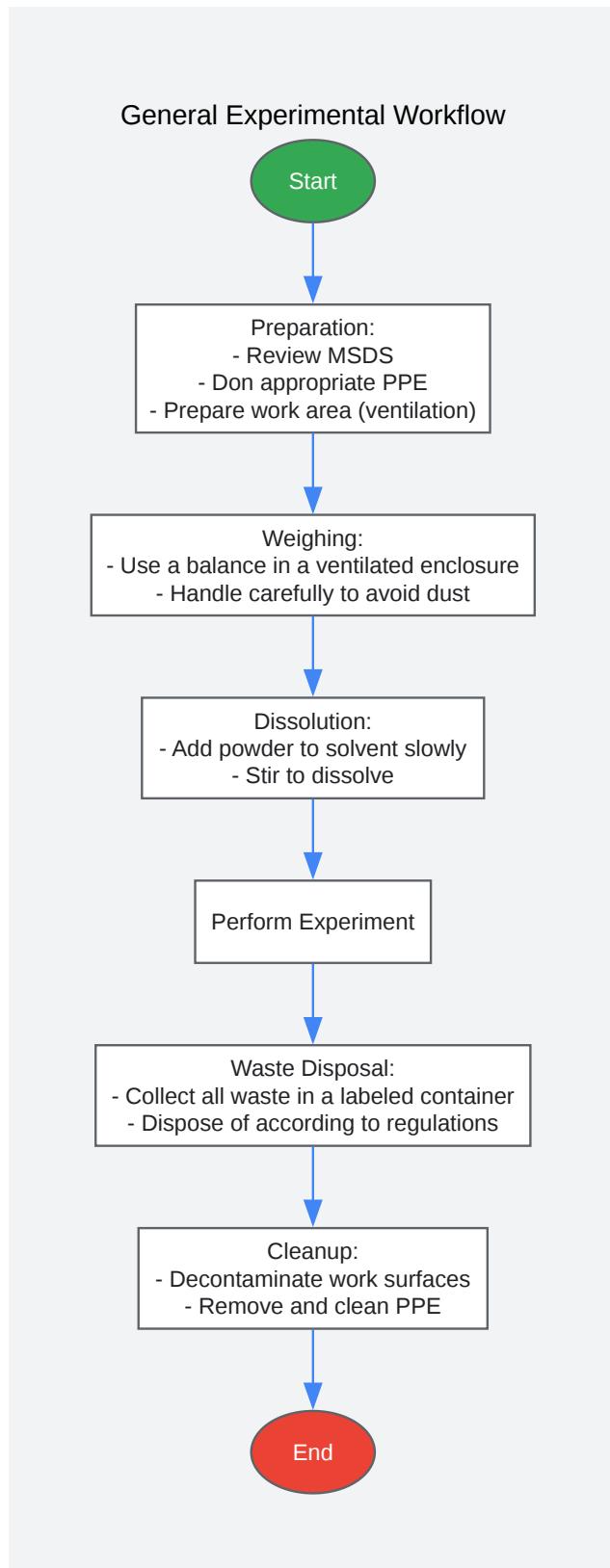
Visualized Workflows and Relationships

The following diagrams illustrate key safety and procedural workflows for working with **Reactive Red 24**.



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Caption: Hazard Identification and Response Workflow for **Reactive Red 24**.



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Caption: General Experimental Workflow for Handling **Reactive Red 24**.

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References

- 1. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 2. sdc.org.uk [sdc.org.uk]
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